

tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ storage and handling best practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Intermediate of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$*

Cat. No.: *B140767*

[Get Quote](#)

Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$: Technical Support Center

This guide provides best practices, frequently asked questions (FAQs), and troubleshooting advice for the storage and handling of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and stability of this isotopically labeled compound for accurate experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the neat (solid) Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ compound upon receipt?

A1: The neat compound should be stored under the conditions specified on the manufacturer's certificate of analysis. General best practices recommend storing it in a tightly closed container in a dry, cool, and well-ventilated place.^[1] For long-term storage, a temperature of +4°C is often recommended.^[2] The product should be shipped at room temperature.^[2]

Q2: What are the recommended storage conditions for stock solutions of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$?

A2: Stock solutions should generally be stored frozen at -20°C.^[3] It is crucial to use amber glass vials or other light-protecting containers to prevent degradation from light exposure.^[3]^[4]

Ensure the container cap is sealed tightly to prevent solvent evaporation, which would alter the solution's concentration.[3]

Q3: How long are prepared stock and working solutions stable?

A3: The stability of solutions depends on the compound, the solvent used, and the storage conditions. Stock solutions stored correctly at -20°C in sealed, light-protected vials can be stable for several months.[3] However, working solutions are considerably less stable and should ideally be prepared fresh on the day of analysis. If short-term storage is necessary, they should not be stored for more than 16 days under refrigeration.[3] It is highly recommended to perform your own stability tests to confirm the appropriate storage duration for your specific experimental conditions.[3]

Q4: What personal protective equipment (PPE) should be used when handling Tranexamic Acid-13C2,15N?

A4: Standard laboratory PPE should be worn. This includes safety glasses with side-shields, chemical-resistant gloves, and a lab coat or long-sleeved clothing.[1] Handling should be performed in a well-ventilated area or under a chemical fume hood.[1]

Q5: Is Tranexamic Acid-13C2,15N sensitive to particular conditions?

A5: Yes. Like its unlabeled counterpart, the compound is stable under normal conditions but should be kept away from strong acids, strong bases, and strong oxidizing agents.[1] A study on unlabeled tranexamic acid showed it remains chemically stable for at least 12 weeks at temperatures up to 50°C; however, glass ampoules were found to crack when stored at -20°C, so appropriate containers for freezing are essential.[5]

Data Summary

The stability of unlabeled tranexamic acid was evaluated over a 12-week period at various temperatures. The study found no chemical degradation via HPLC analysis, and the compound retained its biological activity. However, a critical physical incompatibility was observed at freezing temperatures.

Storage Temperature	Observation after 12 Weeks	Chemical Stability (HPLC)	Biological Activity
-20°C	All glass ampoules were cracked by week 1	Not Assessed due to container failure	Not Assessed due to container failure
4°C	No issues reported	No breakdown observed	Retained
22°C	No issues reported	No breakdown observed	Retained
50°C	No issues reported	No breakdown observed	Retained
Data summarized from a stability study on unlabeled Tranexamic Acid.[5]			

Experimental Protocols

Protocol: Preparation of Stock and Working Solutions

This protocol outlines the general steps for preparing solutions of Tranexamic Acid-13C2,15N for use as an internal standard in quantitative analysis.

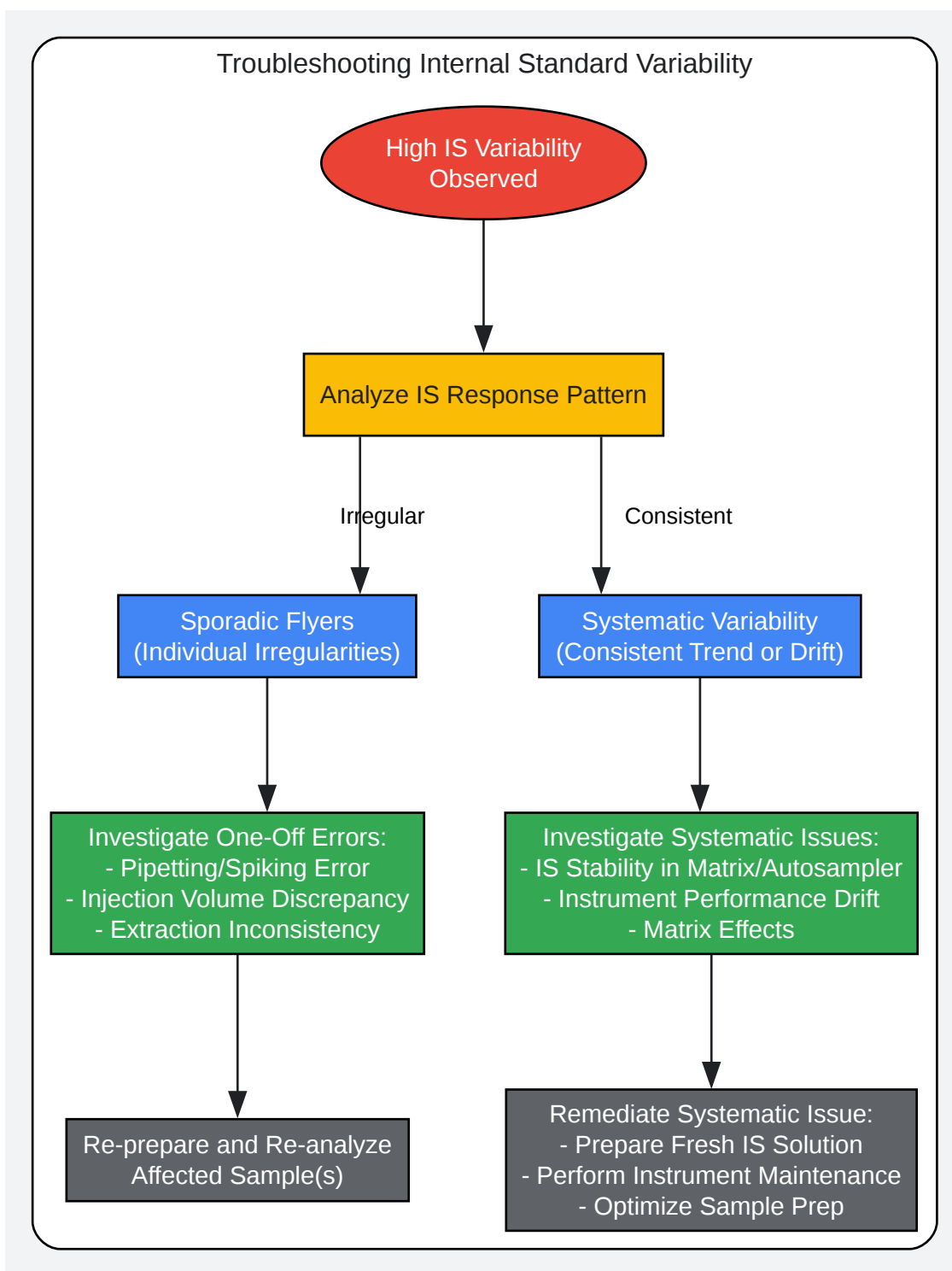
- Equilibration: Allow the container of neat Tranexamic Acid-13C2,15N to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Stock Solution Preparation (e.g., 1 mg/mL):
 - Weigh the required amount of the neat compound using a calibrated analytical balance.
 - Add the compound to a Class A volumetric flask.
 - Add a portion of the desired solvent (e.g., methanol, water, or a relevant buffer) to dissolve the compound completely. Use sonication if necessary.

- Once dissolved, fill the flask to the calibration mark with the solvent.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the stock solution to a labeled, amber glass vial for storage at -20°C.[3]
- Working Solution Preparation:
 - Prepare working solutions by performing serial dilutions of the stock solution with the appropriate solvent or matrix.
 - It is best practice to prepare working solutions fresh for each analytical run to ensure accuracy.[3]
 - If used in a biological matrix, evaluate the stability of the standard in that specific matrix under your experimental conditions.[3]

Troubleshooting Guide

Q: I am observing high variability in the internal standard (IS) response across my analytical run. What could be the cause?

A: High variability in the IS response is a common issue that can compromise analytical accuracy. The following workflow can help identify the root cause.



[Click to download full resolution via product page](#)

Caption: A decision tree for troubleshooting internal standard variability.[3]

Q: My IS response is gradually decreasing over the course of a long analytical run. What should I check?

A: A gradual drift in the IS response can indicate several issues:

- **Instrument Sensitivity Drift:** The instrument's performance may be changing over time. If the analyte-to-IS ratio remains consistent, the data may still be valid, but this warrants an instrument performance check.[3]
- **IS Stability in the Autosampler:** The working solution may be degrading in the autosampler, especially if it is not temperature-controlled. Ensure the autosampler is maintained at a recommended cool temperature.[3]
- **Solvent Evaporation:** If using a volatile solvent, evaporation from sample vials in the autosampler can concentrate the sample, leading to an apparent increase in response, or if the IS solvent evaporates, it can lead to other issues. Ensure vials are properly capped.

Q: What should I do if I suspect my Tranexamic Acid-13C2,15N has been improperly stored or handled?

A: If you suspect the integrity of the compound has been compromised, do not use it for quantitative analysis. Using a degraded or improperly concentrated standard can lead to inaccurate results. Obtain a new, certified standard and prepare fresh stock and working solutions according to the recommended protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. Tranexamic Acid-13C2,15N | LGC Standards [lgcstandards.com]
- 3. benchchem.com [benchchem.com]
- 4. cdn.pfizer.com [cdn.pfizer.com]
- 5. Stability of tranexamic acid after 12-week storage at temperatures from -20°C to 50°C - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [tranexamic Acid-13C2,15N storage and handling best practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140767#tranexamic-acid-13c2-15n-storage-and-handling-best-practices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com